

Essential Safety and Logistical Information for Handling Anhydrous Ammonia

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Compound of Interest

Compound Name: AnnH31

Cat. No.: B1666043

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Anhydrous ammonia is a colorless gas with a pungent odor that is corrosive and toxic upon inhalation.^{[1][2][3]} It is critical to handle this chemical with extreme caution in a well-ventilated area, utilizing appropriate personal protective equipment (PPE) to minimize exposure and ensure safety.^{[4][5]}

Personal Protective Equipment (PPE) for Anhydrous Ammonia

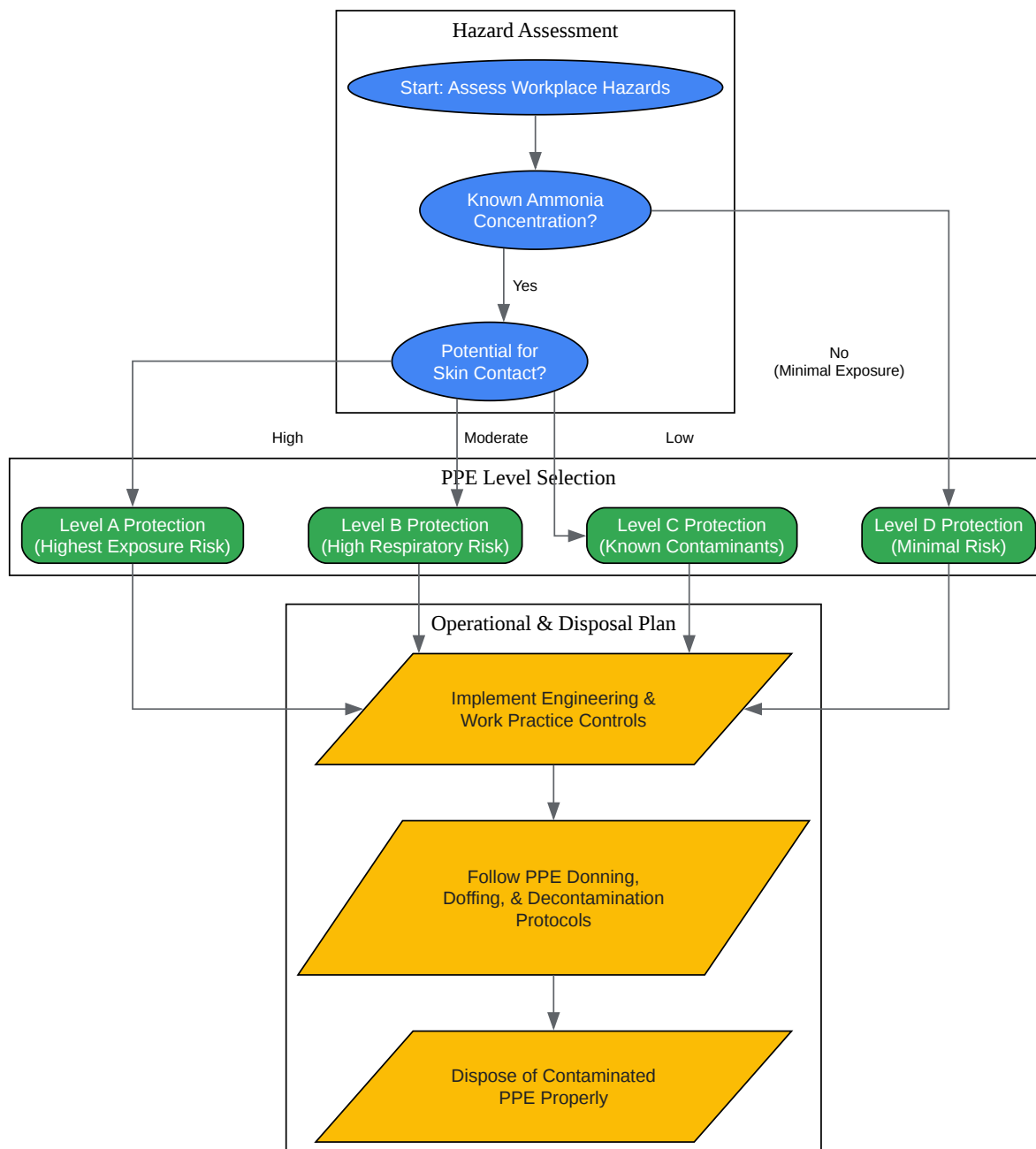
The selection of appropriate PPE is paramount and is determined by the potential for exposure. The U.S. Environmental Protection Agency (EPA) outlines four levels of PPE protection.^[6]

Protection Level	Description	Recommended Equipment
Level A	Required when the greatest potential for exposure to hazards exists, and when the greatest level of skin, respiratory, and eye protection is required.[6]	- Positive pressure, full face-piece self-contained breathing apparatus (SCBA) or positive pressure supplied air respirator with escape SCBA.- Totally encapsulated chemical- and vapor-protective suit.- Inner and outer chemical-resistant gloves.- Chemical-resistant, steel-toe boots.
Level B	Required under circumstances requiring the highest level of respiratory protection, with a lesser level of skin protection. [6]	- Positive pressure, full face-piece SCBA or positive pressure supplied air respirator with escape SCBA.- Hooded chemical-resistant clothing (overalls and long-sleeved jacket; coveralls; one or two-piece chemical-splash suit; disposable chemical-resistant coveralls).- Inner and outer chemical-resistant gloves.- Chemical-resistant, steel-toe boots.
Level C	Required when the concentration and type of airborne substances are known and the criteria for using air-purifying respirators are met.[6]	- Full-face or half-mask, air-purifying respirator with an appropriate ammonia cartridge.- Hooded chemical-resistant clothing.- Inner and outer chemical-resistant gloves.- Chemical-resistant, steel-toe boots.
Level D	The minimum protection required.[6] It should not be worn when there is any	- Safety glasses or chemical splash goggles.- Gloves.- Coveralls.- Steel-toe boots.

potential for contact with
anhydrous ammonia.

Hazard Assessment and PPE Selection Workflow

A thorough hazard assessment of the workplace is essential to identify potential dangers and select the appropriate level of PPE.^{[4][7]} This involves evaluating the concentration of ammonia, the potential for skin contact, and the work being performed.



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Caption: PPE selection workflow based on hazard assessment.

Operational and Disposal Plans

Handling and Storage:

- Store anhydrous ammonia cylinders in a well-ventilated, secure area away from heat and ignition sources.[5]
- Use only with equipment of compatible materials of construction and rated for cylinder pressure.[8]
- All equipment used when handling the product must be grounded to prevent static discharge.[5]
- Use a backflow preventive device in the piping.[8]

Emergency Procedures:

- Inhalation: Immediately move the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15-20 minutes while removing contaminated clothing.[1][8] Seek immediate medical attention. Contact with liquefied gas can cause frostbite.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][8] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
- Spills and Leaks: Evacuate the area.[8] If it is safe to do so, stop the flow of gas.[5][8] Use a water spray to reduce vapors, but do not apply water directly to the leak.[5]

Disposal:

- Dispose of contaminated clothing and equipment in accordance with local, state, and federal regulations.

- Do not attempt to dispose of unused anhydrous ammonia. Contact the supplier for return instructions.[8]

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